

# Application Notes: Vat Brown 1 for Dyeing Natural Fibers

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## Compound of Interest

Compound Name: *Vat Brown 1*

Cat. No.: *B15555092*

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## Introduction

**Vat Brown 1** (C.I. 70800) is a synthetic vat dye characterized by its deep brown hue and excellent durability on cellulosic fibers.<sup>[1]</sup> It is widely utilized in textile applications that demand superior fastness properties, including high resistance to washing, light, and rubbing.<sup>[1]</sup> Vat dyes, in their solid state, are insoluble in water and require a chemical reduction process, known as "vatting," to be converted into their water-soluble leuco form.<sup>[2][3][4]</sup> This soluble form has a high affinity for natural fibers such as cotton, linen, silk, and viscose.<sup>[2][5][6][7][8]</sup> Subsequent oxidation regenerates the original insoluble dye, trapping it within the fiber matrix. This mechanism results in vibrant, long-lasting coloration with exceptional fastness.<sup>[1]</sup> These application notes provide a comprehensive protocol for the application of **Vat Brown 1** to natural fibers for research and development purposes.

## Chemical and Physical Properties

**Vat Brown 1** is a dark brown powder that is insoluble in water.<sup>[2][9][10]</sup> It is slightly soluble in hot tetrahydronaphthalene and xylene.<sup>[2][10][11]</sup> In a concentrated sulfuric acid solution, it appears green-gray, and upon dilution, it forms a brown precipitate.<sup>[2][9][10]</sup> During the vatting process with an alkaline solution of sodium hydrosulfite, it turns a yellow-light brown color.<sup>[2][11]</sup>

## Experimental Protocol: Exhaust Dyeing of Cotton with Vat Brown 1

This protocol details the exhaust dyeing method for cotton fibers. The procedure should be performed in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn.

## Materials and Reagents

- Substrate: Scoured and bleached 100% cotton fabric
- Dye: **Vat Brown 1** (C.I. 70800) powder
- Reducing Agent: Sodium hydrosulfite ( $\text{Na}_2\text{S}_2\text{O}_4$ )
- Alkali: Sodium hydroxide ( $\text{NaOH}$ )
- Wetting Agent: (e.g., TWEEN® 80)
- Sequestering Agent: (e.g., EDTA)
- Oxidizing Agent: Hydrogen peroxide ( $\text{H}_2\text{O}_2$ ) (35%)
- Detergent: Non-ionic detergent
- Soda Ash: ( $\text{Na}_2\text{CO}_3$ )
- Distilled Water

## Equipment

- Laboratory-scale dyeing machine (e.g., beaker dyer)
- Beakers and graduated cylinders
- Stirring rods
- pH meter
- Heating plate with magnetic stirrer
- Analytical balance

- Thermometer

## Procedure

### 1. Preparation of the Dyebath (Vatting)

The conversion of the insoluble vat dye into its soluble leuco form is a critical step.[\[4\]](#)

- Calculate the required amounts of dye and chemicals based on the weight of the fabric (o.w.f) and the desired liquor ratio (e.g., 1:20).
- In a separate beaker, prepare a stock solution of the dye. For a 2% shade, use 2g of **Vat Brown 1** for every 100g of fabric.
- Add a small amount of wetting agent (e.g., 1 g/L) and sequestering agent (e.g., 1 g/L) to the required volume of distilled water in the dyeing vessel and heat to 40°C.[\[12\]](#)
- Add the dye stock solution to the dyebath and stir for 5 minutes.[\[12\]](#)
- Gradually add two-thirds of the required sodium hydroxide (e.g., 8-10 g/L for a medium shade) and stir for 5 minutes.[\[12\]](#)
- Increase the temperature to 50°C.[\[10\]](#)
- Add the sodium hydrosulfite (e.g., 9-11 g/L for a medium shade) along with the remaining one-third of the sodium hydroxide.[\[12\]](#)
- Maintain the temperature at 40-50°C and allow the reduction to proceed for 10-15 minutes. [\[10\]](#) The solution should change to a clear yellow-light brown color, indicating the formation of the leuco-vat dye.

### 2. Dyeing

- Introduce the pre-wetted cotton fabric into the dyebath.
- Continue the dyeing process for 40-50 minutes at 50°C, ensuring the fabric is fully immersed and agitated for uniform dye uptake.[\[10\]](#)[\[12\]](#)

### 3. Rinsing

- After dyeing, remove the fabric from the dyebath.
- Rinse the fabric thoroughly with cold water to remove unfixed dye and excess chemicals.[9]  
[12]

### 4. Oxidation

This step converts the soluble leuco dye back to its original insoluble form within the fiber.[9]

- Prepare an oxidation bath with hydrogen peroxide (e.g., 0.5-1.0 g/L) at a temperature of 30-50°C.[12]
- Immerse the rinsed fabric in the oxidation bath for 10-15 minutes.[12] The characteristic brown color of the dye will develop.
- Alternatively, air oxidation can be performed by exposing the fabric to the atmosphere, though this is a slower process.[9]

### 5. After-treatment (Soaping)

Soaping is crucial for removing loosely deposited dye particles from the fiber surface and for achieving the final, stable shade and optimal fastness properties.[9][13]

- Prepare a soaping bath containing a non-ionic detergent (e.g., 1-2 g/L) and soda ash (e.g., 1-2 g/L).[12]
- Heat the soaping bath to 95-100°C.[12]
- Immerse the oxidized fabric in the soaping bath and treat for 10-15 minutes.[12]
- Rinse the fabric with hot water followed by cold water.[12]
- Dry the dyed fabric.

## Data Presentation

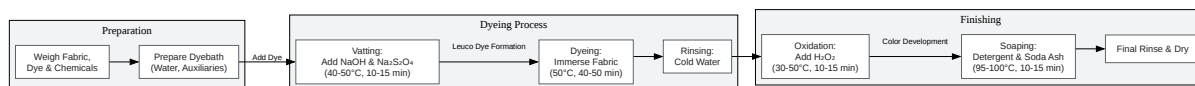
The following table summarizes the fastness properties of cotton dyed with **Vat Brown 1**. The grading is based on a scale of 1 to 5, where 5 represents the highest fastness.

Fastness Property	Standard Depth	Grade
Light (Xenon Arc)	1/12	7
1/1	7-8	
Washing (95°C)	Change in Color	5
Staining	5	
Perspiration	Change in Color	4-5
Staining	5	
Rubbing	Dry	4-5
Wet	3-4	
Ironing	4-5	
Chlorine Bleach	4-5	
Oxygen Bleach	4	
Mercerizing	5	

Data compiled from multiple sources.[\[6\]](#)[\[10\]](#)[\[13\]](#)

## Diagrams

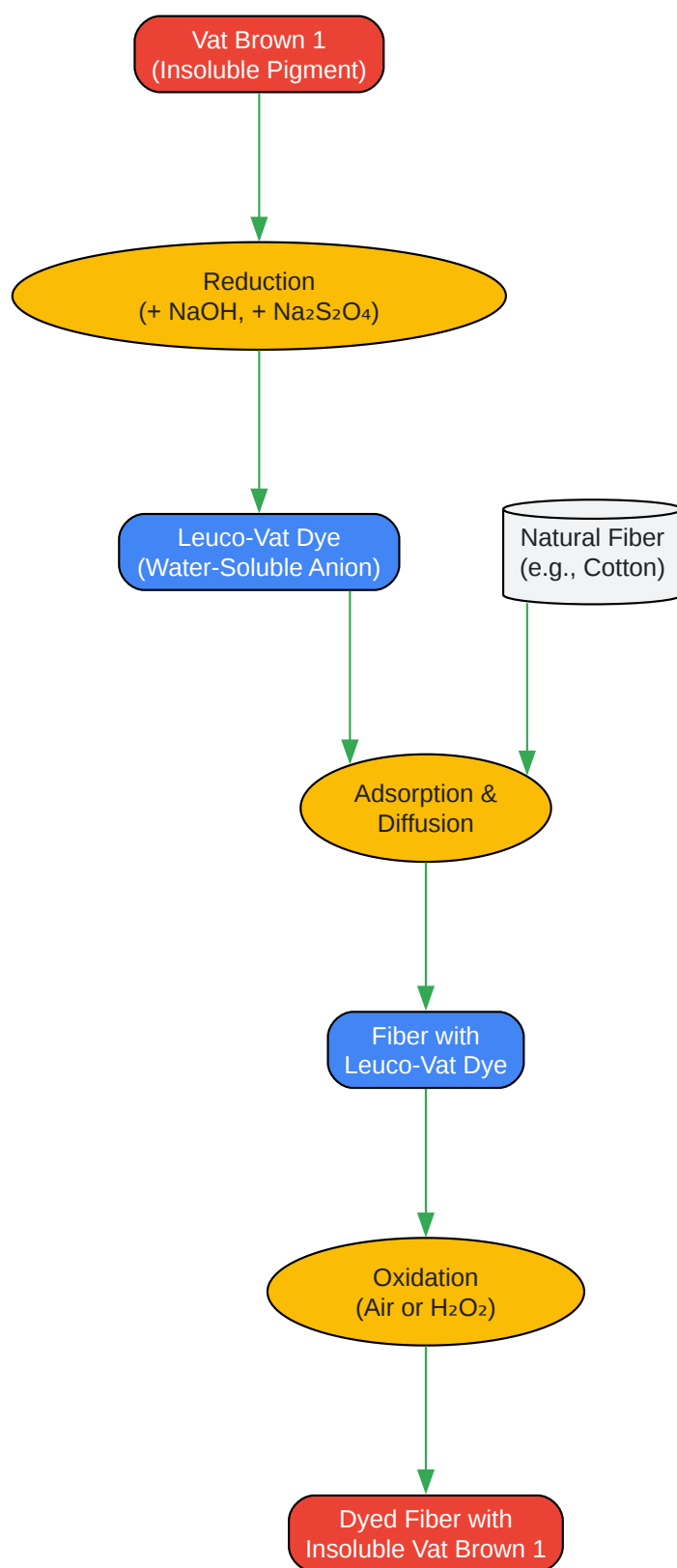
### Experimental Workflow



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Caption: Workflow for the exhaust dyeing of natural fibers with **Vat Brown 1**.

## Signaling Pathway of Vat Dyeing



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Caption: Chemical transformation and fixation of **Vat Brown 1** on natural fibers.

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